An In-depth Technical Guide to Potassium Benzoate (CAS Number 582-25-2)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *potassium;benzoate*

Cat. No.: *B7818866*

Get Quote

This guide offers a comprehensive technical overview of potassium benzoate, a widely utilized preservative in the food, beverage, cosmetic, and pharmaceutical industries. Intended for researchers, scientists, and drug development professionals, this document delves into the core scientific principles, practical applications, and critical safety considerations surrounding this compound.

Introduction: Understanding Potassium Benzoate

Potassium benzoate (E212), the potassium salt of benzoic acid, is a chemical preservative that effectively inhibits the growth of mold, yeast, and some bacteria.[1][2] Its utility is particularly pronounced in acidic products, where it exists in its active form, benzoic acid.[1][3] This guide will explore the multifaceted nature of potassium benzoate, from its fundamental chemical characteristics to its role in product formulation and preservation.

Chemical and Physical Properties

Potassium benzoate is a white, odorless, and slightly hygroscopic crystalline powder or granule.[1][4] Its chemical formula is $C_7H_5KO_2$, with a molar mass of 160.21 g/mol .[1][5][6] A key advantage of potassium benzoate over its sodium counterpart is its contribution of potassium ions, which can be desirable in low-sodium formulations.[7][8]

© 2026 BenchChem. All rights reserved.

Table 1: Physicochemical Properties of Potassium Benzoate

Property	Value	References
CAS Number	582-25-2	[1]
EC Number	209-481-3	[1]
Molecular Formula	$C_7H_5KO_2$	[1][9]
Molar Mass	160.21 g/mol	[1][6]
Appearance	White hygroscopic solid	[1][4]
Odor	Odorless	[1]
Melting Point	>300 °C (decomposes)	[1][4][10]
Density	1.5 g/cm³	[1]
pH (5% solution)	7.0 - 9.0	[4]

Solubility Profile

The solubility of potassium benzoate is a critical factor in its application, particularly in aqueous-based formulations. It is highly soluble in water and ethanol, but insoluble in ether.[1][2]

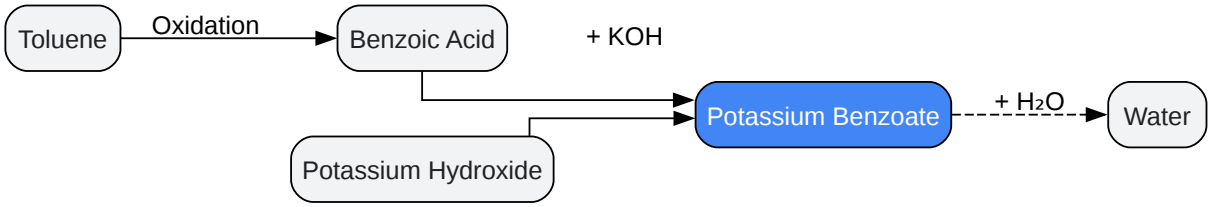
Table 2: Solubility of Potassium Benzoate

Solvent	Solubility	References
Water	73.83 g/100 mL (25 °C)	[1][2]
Ethanol	Soluble	[1][4]
Methanol	Slightly soluble	[1][4]
Ether	Insoluble	[1][2]

Synthesis of Potassium Benzoate

© 2026 BenchChem. All rights reserved.

The industrial production of potassium benzoate is primarily achieved through the neutralization of benzoic acid with a potassium source. A common and efficient method involves the oxidation of toluene to benzoic acid, followed by a reaction with potassium hydroxide.[1]



Click to download full resolution via product page

Caption: Synthesis of Potassium Benzoate from Toluene.

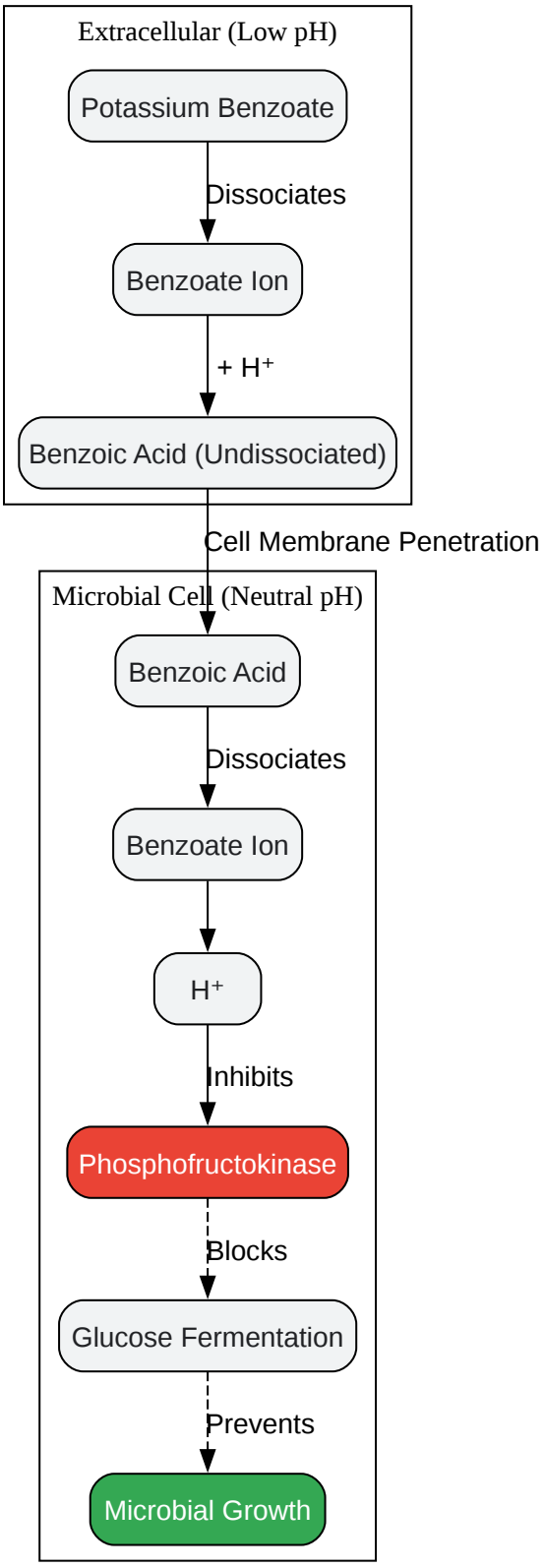
An alternative laboratory-scale synthesis involves the hydrolysis of methyl benzoate with potassium hydroxide.[1]

Mechanism of Antimicrobial Action

The preservative efficacy of potassium benzoate is not attributed to the salt itself, but rather to the undissociated benzoic acid molecule. In an acidic environment (pH below 4.5), potassium benzoate dissociates, and the resulting benzoate ions are in equilibrium with benzoic acid.[1][2][10]

The lipophilic nature of the undissociated benzoic acid allows it to penetrate the cell membrane of microorganisms.[1][2] Once inside the cell, where the pH is typically near neutral, the benzoic acid dissociates, releasing protons and lowering the intracellular pH.[1] This acidification disrupts critical metabolic processes, most notably the anaerobic fermentation of glucose through the inhibition of the enzyme phosphofructokinase, leading to the cessation of microbial growth.[1][3]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Antimicrobial Mechanism of Potassium Benzoate.

© 2026 BenchChem. All rights reserved.

Applications in Research and Development

Potassium benzoate's preservative properties make it a valuable excipient in a wide range of applications, including food and beverages, cosmetics, and pharmaceuticals.[7][9][11]

Food and Beverage Industry

In the food and beverage sector, potassium benzoate is extensively used to preserve acidic products such as fruit juices, soft drinks, jams, and pickles.[1][7][9][12][13] Its effectiveness at low pH makes it an ideal choice for these applications. It is often used in combination with other preservatives like potassium sorbate to achieve a broader spectrum of antimicrobial activity.

Pharmaceutical Formulations

Within the pharmaceutical industry, potassium benzoate serves as a preservative in various liquid and semi-solid formulations, including syrups, suspensions, and creams, to maintain their stability and prevent microbial contamination.[11][14] Its use is particularly advantageous in oral preparations where a low sodium content is desired.

Cosmetics and Personal Care Products

Potassium benzoate is also utilized in cosmetics and personal care products to extend their shelf life by preventing the growth of microorganisms.[7][9][11] It can be found in a variety of products, including lotions, creams, and shampoos.

Safety and Toxicological Profile

Potassium benzoate is generally recognized as safe (GRAS) by regulatory agencies such as the U.S. Food and Drug Administration (FDA) when used within established limits.[10] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has established a group acceptable daily intake (ADI) of 0-5 mg/kg of body weight for benzoic acid and its salts.[15]

Toxicological studies have indicated that potassium benzoate has low acute toxicity.[16] However, it can be a mild skin irritant and has the potential to cause serious eye irritation.[1][17]

Benzene Formation: A Critical Consideration

© 2026 BenchChem. All rights reserved.

A significant safety concern associated with potassium benzoate is its potential to form benzene, a known carcinogen, in the presence of ascorbic acid (vitamin C) when exposed to heat or light.[3][18][19][20][21] This reaction is a critical consideration for formulators of beverages and other products containing both ingredients. Regulatory bodies have set limits for benzene in drinking water, and manufacturers are advised to control for factors that promote its formation.[21]

Analytical Methodologies for Quality Control

Ensuring the purity and concentration of potassium benzoate in raw materials and finished products is crucial for quality control. High-Performance Liquid Chromatography (HPLC) is the most widely used analytical technique for this purpose.[22][23][24][25][26]

A Typical HPLC Protocol for Potassium Benzoate Quantification

This protocol outlines a general approach for the determination of potassium benzoate in a liquid sample.

1. Sample Preparation:

- Accurately weigh or pipette a known amount of the sample.
- Dilute the sample with a suitable solvent, typically the mobile phase, to a concentration within the calibrated range of the instrument.
- Filter the diluted sample through a 0.45 µm syringe filter to remove any particulate matter.

2. Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).[22][25]
- Mobile Phase: A mixture of an aqueous buffer (e.g., acetate or phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile). The pH of the mobile phase is typically adjusted to be acidic to ensure the protonation of benzoic acid for better retention and peak shape.[22][26]
- Flow Rate: Typically 1.0 mL/min.[24][26]
- Injection Volume: 10-20 µL.
- Detection: UV detection at a wavelength corresponding to the maximum absorbance of benzoic acid, typically around 225-235 nm.[22][23][24]

© 2026 BenchChem. All rights reserved.

3. Quantification:

- Prepare a series of standard solutions of potassium benzoate of known concentrations.
- Inject the standards and the prepared sample into the HPLC system.
- Construct a calibration curve by plotting the peak area of the standards against their corresponding concentrations.
- Determine the concentration of potassium benzoate in the sample by interpolating its peak area on the calibration curve.

```
Sample [label="Liquid Sample"]; Dilution [label="Dilution with Mobile Phase"]; Filtration [label="Filtration (0.45 µm)"]; HPLC_System [label="HPLC System\n(C18 Column, UV Detector)", shape=cylinder, fillcolor="#FBBC05", fontcolor="#202124"]; Chromatogram [label="Chromatogram Generation", shape=document]; Quantification [label="Quantification via\nCalibration Curve", fillcolor="#4285F4", fontcolor="#FFFFFF"];

Sample -> Dilution; Dilution -> Filtration; Filtration -> HPLC_System; HPLC_System -> Chromatogram; Chromatogram -> Quantification; }
```

Caption: A Generalized Workflow for HPLC Analysis of Potassium Benzoate.

Conclusion

Potassium benzoate is a highly effective and widely used preservative with a well-established safety profile when used in accordance with regulatory guidelines. Its efficacy in acidic conditions makes it an indispensable tool for the preservation of a vast array of food, beverage, cosmetic, and pharmaceutical products. A thorough understanding of its chemical properties, mechanism of action, and potential interactions, particularly the formation of benzene, is paramount for its responsible and effective application in research and product development.

References

- Potassium benzoate - Wikipedia. Wikipedia. [Link]
- The Role of Potassium Benzoate in Pharmaceutical Formul
- Uses and Benefits of Potassium Benzoate | Clinikally. Clinikally. [Link]

© 2026 BenchChem. All rights reserved.

- POTASSIUM BENZOATE - Ataman Kimya. Ataman Kimya. [Link]
- What Is Potassium Benzoate (E212) In Food? Uses, Safety, Side Effects - foodadditives. foodadditives. [Link]
- Applications and Uses of Potassium Benzoate. [Link]
- Potassium benzoate - Grokipedia. Grokipedia. [Link]
- Potassium Benzoate - American International Foods, Inc. American International Foods, Inc. [Link]
- Synthesis of potassium benzoate - PrepChem.com. PrepChem.com. [Link]
- Potassium Benzoate; Exemption From the Requirement of a Tolerance - Federal Register. Federal Register. [Link]
- How is potassium benzoate prepared? - Quora. Quora. [Link]
- Potassium benzoate: Side effects, what it is, and more - Medical News Today. Medical News Today. [Link]
- POTASSIUM BENZOATE. FAO. [Link]
- What Is Potassium Benzoate? Uses, Foods, and Side Effects - Healthline. Healthline. [Link]
- Solubility of Racemic Potassium 2-(1-Hydroxypentyl)-benzoate in Six Solvents at 298.15–333.15 K - American Chemical Society. American Chemical Society. [Link]
- Potassium Benzoate SDS - chemistry connection. Chemistry Connection. [Link]
- Potassium benzoate 582-25-2 India - Ottokemi. Ottokemi. [Link]
- Potassium benzoate - bionity.com. bionity.com. [Link]
- (PDF) A Review of the Evaluation and Potential Genotoxicity of Sodium Benzoate and Potassium Benzoate as Food Preservatives in Health and Various Applications - ResearchGate. ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- Simultaneous Determination of Sodium Benzoate and Potassium Sorbate Preservatives in Foodstuffs Using High-Performance Liquid Chromatography - Asian Journal of Research in Chemistry. Asian Journal of Research in Chemistry. [Link]
- Rapid high-performance liquid chromatography method for the analysis of sodium benzoate and potassium sorbate in foods - ResearchGate. ResearchGate. [Link]
- Simultaneous Determination of Potassium Sorbate and Sodium Benzoate in Doogh Using High Performance Liquid Chromatography - Oriental Journal of Chemistry. Oriental Journal of Chemistry. [Link]
- Simultaneous Determination of Sodium Benzoate and Potassium Sorbate Preservatives in Foodstuffs Using High Performance Liquid Chromatography. [Link]
- HPLC and LC–MS/MS methods for determination of sodium benzoate and potassium sorbate in food and beverages. [Link]
- Potassium benzoate – Knowledge and References - Taylor & Francis. Taylor & Francis. [Link]
- WARNING: Vitamin C and Sodium Benzoate combine to form Benzene - Reddit. Reddit. [Link]
- Can any benzoate ester become benzene when mixed with ascorbic acid/ vitamin c? Or is it ... - Quora. Quora. [Link]
- Questions and Answers on the Occurrence of Benzene in Soft Drinks and Other Beverages. FDA. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Potassium benzoate - Wikipedia [en.wikipedia.org]
- 2. foodadditives.net [foodadditives.net]
- 3. Potassium benzoate [bionity.com]
- 4. Potassium benzoate CAS#: 582-25-2 [m.chemicalbook.com]
- 5. Potassium benzoate 582-25-2 India [ottokemi.com]
- 6. 99%, ReagentPlus® | Sigma-Aldrich [sigmaaldrich.com]
- 7. foodsweeteners.com [foodsweeteners.com]
- 8. echemi.com [echemi.com]
- 9. clinikally.com [clinikally.com]
- 10. grokipedia.com [grokipedia.com]
- 11. chemimpex.com [chemimpex.com]
- 12. Synthesis and Applications of Potassium Benzoate_Chemicalbook [chemicalbook.com]
- 13. americaninternationalfoods.com [americaninternationalfoods.com]
- 14. nbinno.com [nbinno.com]
- 15. fao.org [fao.org]
- 16. Federal Register :: Potassium Benzoate; Exemption From the Requirement of a Tolerance [federalregister.gov]
- 17. chemistryconnection.com [chemistryconnection.com]
- 18. Potassium benzoate: Side effects, what it is, and more [medicalnewstoday.com]
- 19. taylorandfrancis.com [taylorandfrancis.com]
- 20. reddit.com [reddit.com]
- 21. fda.gov [fda.gov]
- 22. ajrconline.org [ajrconline.org]
- 23. researchgate.net [researchgate.net]
- 24. Simultaneous Determination of Potassium Sorbate and Sodium Benzoate in Doogh Using High Performance Liquid Chromatography – Oriental Journal of Chemistry [orientjchem.org]
- 25. asianpubs.org [asianpubs.org]
- 26. openaccess.bezmialem.edu.tr [openaccess.bezmialem.edu.tr]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium Benzoate (CAS Number 582-25-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7818866/docs#an-in-depth-technical-guide-to-potassium-benzoate-cas-number-582-25-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check